

Personal protective equipment for handling 4-Aminophenylphosphorylcholine

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Compound of Interest

Compound Name: 4-Aminophenylphosphorylcholine

Cat. No.: B043401

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Essential Safety and Handling Guide for 4-Aminophenylphosphorylcholine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **4-Aminophenylphosphorylcholine**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Aminophenylphosphorylcholine is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.^[1] The following personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification	Standard Compliance
Eye Protection	Chemical safety goggles. A face shield should be worn in addition if there is a splash hazard.	EN 166 (EU) or ANSI Z87.1 (US)
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).	ASTM D6978
Body Protection	A laboratory coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemical-resistant apron or gown should be worn.	EN 13034
Respiratory Protection	For handling small quantities in a well-ventilated area or fume hood, respiratory protection is not typically required. If dust or aerosols may be generated, or if ventilation is inadequate, a NIOSH-approved respirator (e.g., N95 or higher) is necessary.	NIOSH 42 CFR 84

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize risks.

Aspect	Protocol
Ventilation	All handling procedures should be performed in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.
Personal Hygiene	Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the laboratory.
Storage	Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and strong bases.[2] Keep the container tightly closed. Recommended storage temperatures are -20°C for up to one month or -80°C for up to six months.[3]

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air and keep them comfortable for breathing.[2] If respiratory irritation occurs or breathing becomes difficult, seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected skin with plenty of soap and water.[2] If skin irritation persists, seek medical advice.
Eye Contact	Immediately rinse eyes cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[2] Seek immediate medical attention.

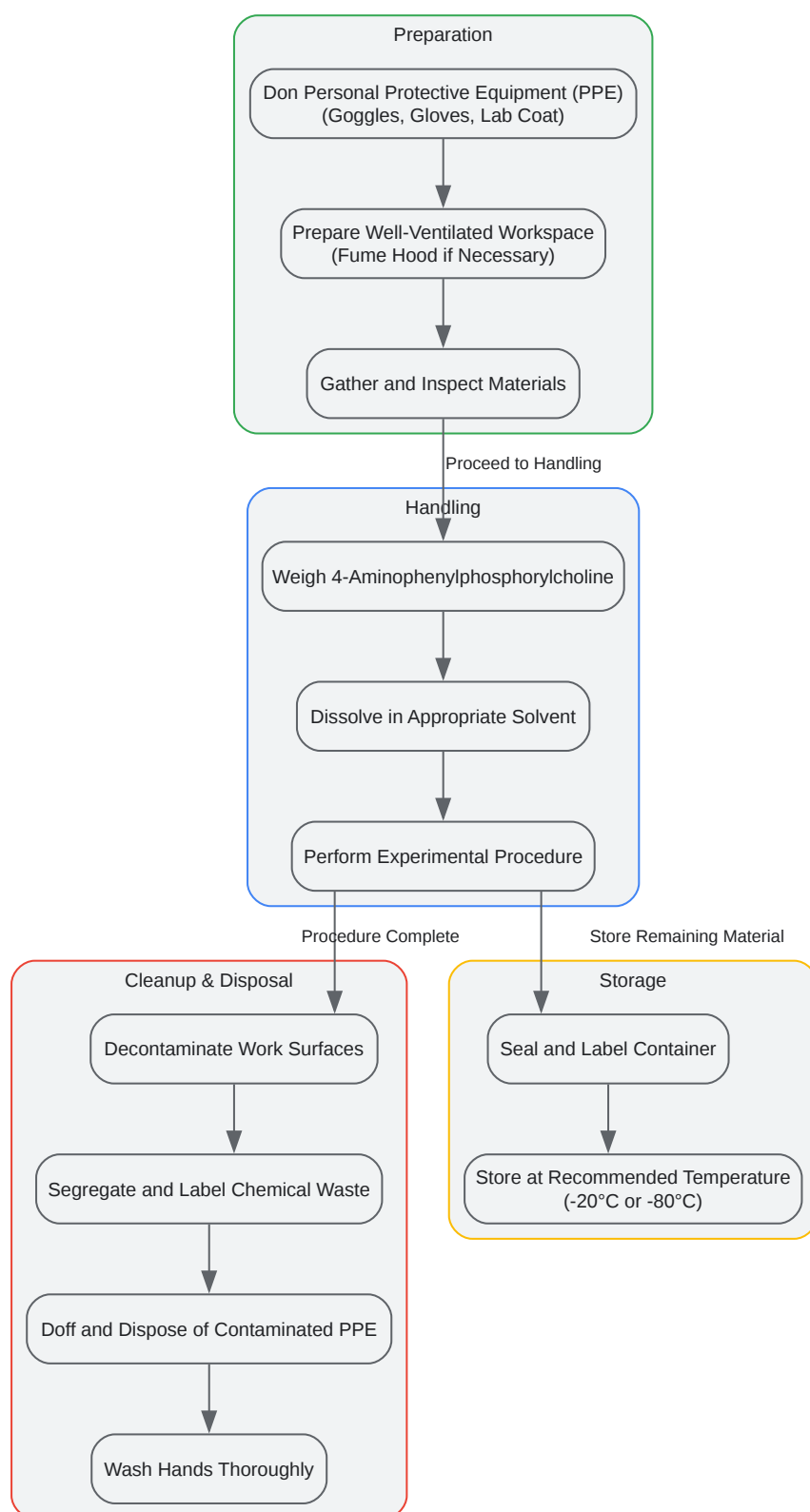
Spill and Disposal Management

Proper containment and disposal are necessary to prevent environmental contamination and further exposure.

Procedure	Guidelines
Spill Management	In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Clean the spill using a method that does not generate dust (e.g., wet cloth or a HEPA-filtered vacuum). Collect the spilled material into a sealed, labeled container for disposal.
Waste Disposal	4-Aminophenylphosphorylcholine waste is considered chemical waste. Collect all waste material, including contaminated PPE, in a clearly labeled, sealed, and appropriate chemical waste container. Dispose of the chemical waste through a licensed environmental disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain.

Experimental Workflow for Handling 4-Aminophenylphosphorylcholine

The following diagram outlines the standard procedure for safely handling **4-Aminophenylphosphorylcholine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **4-Aminophenylphosphorylcholine**.

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